

Personal protective equipment for handling sec-Butyl methacrylate

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Compound of Interest

Compound Name: sec-Butyl methacrylate

Cat. No.: B1582641

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Essential Safety and Handling Guide for sec-Butyl Methacrylate

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **sec-Butyl methacrylate**, including detailed operational and disposal plans.

Chemical Identifier:

- Name: **sec-Butyl methacrylate**
- CAS Number: 2998-18-7
- UN Number: 3272[1]

Hazard Summary: **sec-Butyl methacrylate** is a flammable liquid and vapor that can cause skin, eye, and respiratory irritation.[1] It is crucial to handle this chemical with appropriate personal protective equipment (PPE) in a well-ventilated area.

Quantitative Safety Data

While specific occupational exposure limits for **sec-Butyl methacrylate** have not been established by major regulatory bodies, it is recommended to adhere to the limits for related compounds such as n-Butyl methacrylate and to always minimize exposure.[2]

Parameter	Value/Recommendation	Source
Physical State	Colorless to light yellow liquid	TCI Chemicals
Flash Point	44 °C (111.2 °F)	TCI Chemicals
GHS Hazard Statements	H226: Flammable liquid and vapourH315: Causes skin irritationH319: Causes serious eye irritationH335: May cause respiratory irritation	TCI Chemicals [1]
Storage Temperature	Refrigerated (0-10°C)	TCI Chemicals
Recommended Gloves	Butyl rubber, Nitrile rubber (short-term protection)	Methacrylate Producers Association [3]
Recommended Respirator	Organic vapor respirator (Type A filter)	Fisher Scientific [4]

Personal Protective Equipment (PPE) Protocol

Strict adherence to the following PPE guidelines is mandatory to ensure personal safety when handling **sec-Butyl methacrylate**.

- Eye Protection: Wear chemical safety goggles or a face shield.[\[1\]](#)
- Skin Protection:
 - Wear chemical-resistant gloves. Butyl and nitrile rubber gloves are recommended for short-term protection.[\[3\]](#) Always inspect gloves for degradation or punctures before use.
 - A flame-retardant and antistatic protective suit is recommended to prevent skin contact.[\[5\]](#)
- Respiratory Protection:
 - Use in a well-ventilated area, preferably within a chemical fume hood.
 - If ventilation is inadequate, a NIOSH/MSHA-approved respirator with an organic vapor cartridge is necessary.[\[4\]](#)

Operational Plan: Step-by-Step Handling Procedure

1. Preparation:

- Ensure a safety shower and eyewash station are readily accessible.[3]
- Work within a properly functioning chemical fume hood.
- Gather all necessary equipment and reagents before starting.
- Inspect all PPE for integrity.

2. Handling:

- Ground and bond containers and receiving equipment to prevent static discharge.[6]
- Use spark-proof tools and explosion-proof equipment.[1][4]
- Avoid contact with skin, eyes, and clothing.[1]
- Keep the container tightly closed when not in use.
- Keep away from heat, sparks, open flames, and other ignition sources.[1]

3. Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[1]
- Refrigerated storage is recommended.[7]
- Store away from incompatible materials such as acids, bases, strong oxidizing agents, and peroxides.[4]

Emergency Procedures

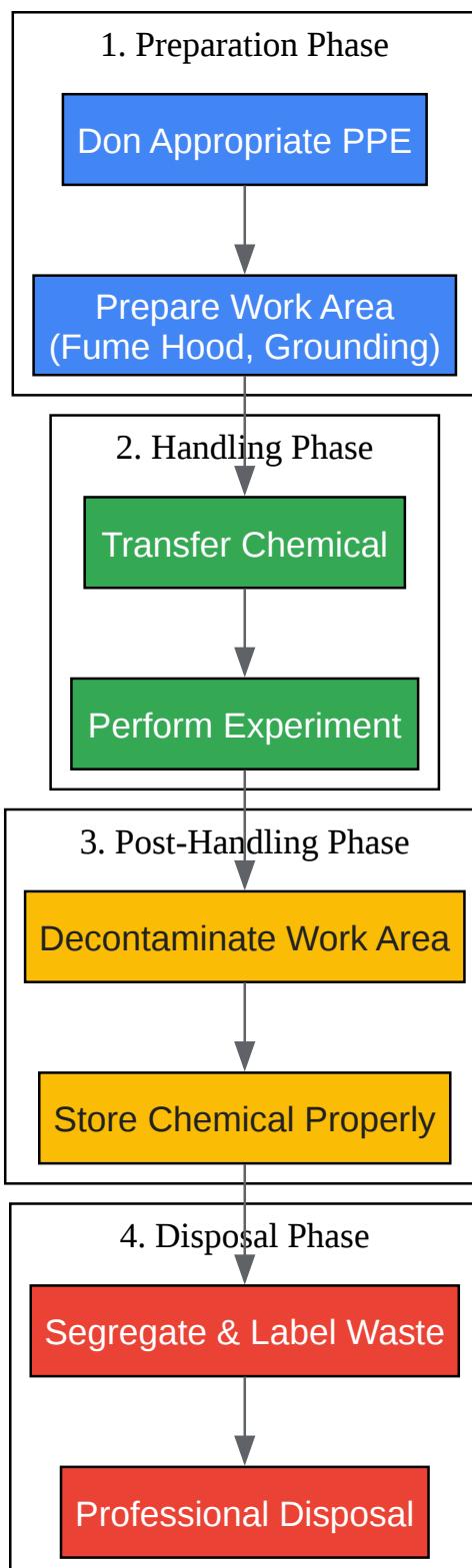
- Skin Contact: Immediately remove all contaminated clothing and rinse the skin with plenty of water.[1] If skin irritation occurs, seek medical attention.[1]

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[\[1\]](#) If eye irritation persists, get medical advice.[\[1\]](#)
- Inhalation: Move the person to fresh air and keep them comfortable for breathing.[\[1\]](#) If you feel unwell, seek medical attention.[\[1\]](#)
- Spill:
 - Evacuate the area and remove all ignition sources.
 - Wear appropriate PPE, including respiratory protection.
 - Absorb the spill with an inert material (e.g., sand, vermiculite) and collect it in a suitable, closed container for disposal.[\[4\]](#)

Disposal Plan

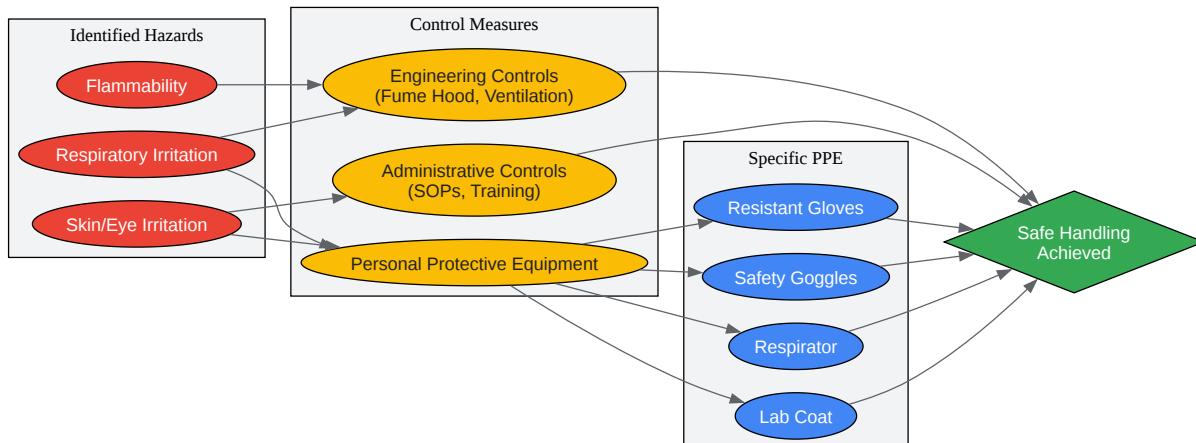
- All waste containing **sec-Butyl methacrylate** must be treated as hazardous waste.
- Dispose of the chemical and its container in accordance with local, state, and federal regulations.[\[7\]](#)
- Engage a licensed waste disposal company for removal.[\[7\]](#)
- Do not dispose of it down the drain.[\[8\]](#)

Visualizations



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Caption: Workflow for Safe Handling of **sec-Butyl Methacrylate**.



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Caption: Logical Relationship of Safety Measures for **sec-Butyl Methacrylate**.

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